

Application Notes and Protocols for Sonogashira Reaction using Pd(dppf)Cl₂·DCM

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Compound of Interest

Compound Name: Pd(dppf)Cl₂ DCM

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The Sonogashira cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds between sp²-hybridized carbons of aryl or vinyl halides and sp-hybridized carbons of terminal alkynes. This reaction is of paramount importance in the synthesis of pharmaceuticals, natural products, and advanced organic materials. The use of [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) complex with dichloromethane, abbreviated as Pd(dppf)Cl₂·DCM, has emerged as a highly effective catalyst for these transformations due to its high stability and catalytic activity.

These application notes provide detailed protocols for both copper-co-catalyzed and copper-free Sonogashira reactions using Pd(dppf)Cl₂·DCM, along with quantitative data for a range of substrates to guide researchers in their synthetic endeavors.

Data Presentation

The following tables summarize the reaction conditions and yields for the Sonogashira coupling of various aryl halides and terminal alkynes using Pd(dppf)Cl₂·DCM as the catalyst.

Table 1: Copper-Co-catalyzed Sonogashira Coupling of 6-Bromotacrine with Various Alkynes[1][2][3]

Entry	Alkyne	Product	Time (h)	Yield (%)
1	Phenylacetylene	6-(Phenylethynyl)tacrine	8	88
2	4-Ethynyltoluene	6-((4-Methylphenyl)ethynyl)tacrine	8	84
3	4-Ethynylanisole	6-((4-Methoxyphenyl)ethynyl)tacrine	8	85
4	3-Ethynylpyridine	6-(Pyridin-3-ylethynyl)tacrine	10	78
5	1-Ethynyl-4-fluorobenzene	6-((4-Fluorophenyl)ethynyl)tacrine	8	82
6	Ethynylcyclohexane	6-(Cyclohexylethynyl)tacrine	10	75

Reaction Conditions: 6-Bromotacrine (1 mmol), Alkyne (1.2 mmol), Pd(dppf)Cl₂·CH₂Cl₂ (5 mol%), CuI (1 mmol), TEA (2 mmol), DMF (2 mL), 100 °C.[1][2][3]

Table 2: Copper-Free Sonogashira Coupling of Aryl Halides with Terminal Alkynes

Entry	Aryl Halide	Alkyne	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Iodoanisole	Phenylacetylene	CS ₂ CO ₃	Dioxane	80	12	92
2	1-Bromonaphthalene	1-Hexyne	K ₂ CO ₃	Toluene	100	16	85
3	4-Bromobenzonitrile	Phenylacetylene	Et ₃ N	DMF	90	10	88
4	2-Chloropyridine	1-Octyne	K ₃ PO ₄	Acetonitrile	100	24	75
5	4-Iodotoluene	Trimethylsilylacetylene	DBU	THF	60	8	95

Note: The data in Table 2 is representative and compiled from various sources on copper-free Sonogashira reactions. Specific yields may vary based on precise reaction conditions.

Experimental Protocols

Protocol 1: General Procedure for Copper-Co-catalyzed Sonogashira Coupling

This protocol is based on the synthesis of 6-alkynyl tacrine derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Aryl halide (e.g., 6-bromotacrine)
- Terminal alkyne

- Pd(dppf)Cl₂·DCM
- Copper(I) iodide (CuI)
- Triethylamine (TEA)
- Anhydrous N,N-Dimethylformamide (DMF)
- Nitrogen or Argon gas
- Standard glassware for organic synthesis (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating plate

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (Nitrogen or Argon), add the aryl halide (1.0 mmol, 1.0 equiv.), Pd(dppf)Cl₂·DCM (0.05 mmol, 5 mol%), and CuI (0.05 mmol, 5 mol%).
- Add anhydrous DMF (2 mL) to the flask via syringe.
- Add triethylamine (2.0 mmol, 2.0 equiv.) to the reaction mixture.
- Finally, add the terminal alkyne (1.2 mmol, 1.2 equiv.) dropwise to the stirring solution.
- Heat the reaction mixture to the desired temperature (e.g., 100 °C) and stir for the required time (typically 8-10 hours).
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the reaction mixture into water (20 mL) and extract with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate).

Protocol 2: General Procedure for Copper-Free Sonogashira Coupling

Materials:

- Aryl halide
- Terminal alkyne
- Pd(dppf)Cl₂·DCM
- Base (e.g., Cs₂CO₃, K₂CO₃, or an amine base like DBU)
- Anhydrous solvent (e.g., Dioxane, Toluene, DMF, THF, Acetonitrile)
- Nitrogen or Argon gas
- Standard glassware for organic synthesis (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating plate

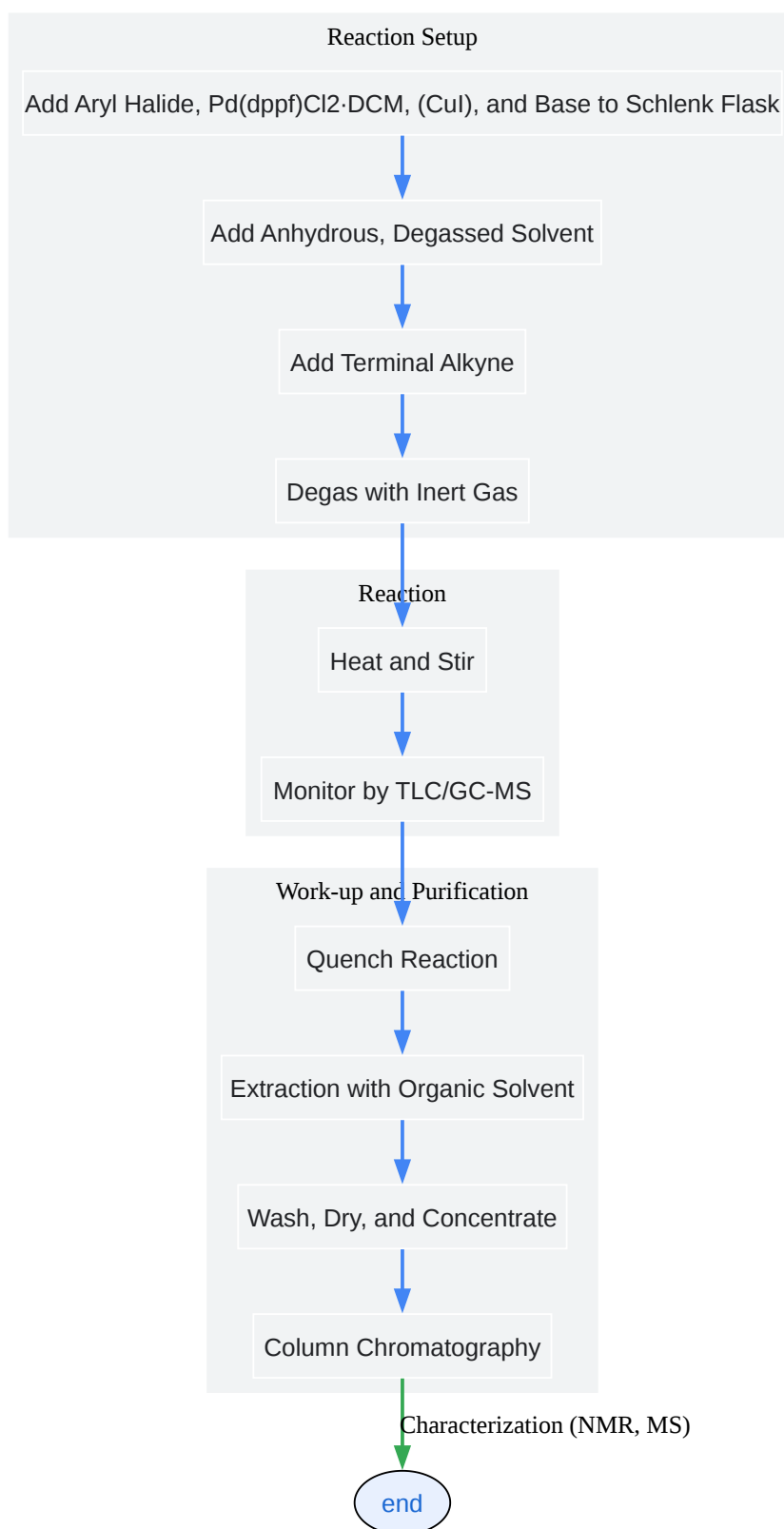
Procedure:

- In a glovebox or under a stream of inert gas, add the aryl halide (1.0 mmol, 1.0 equiv.), Pd(dppf)Cl₂·DCM (0.02-0.05 mmol, 2-5 mol%), and the base (2.0-3.0 equiv.) to a dry Schlenk flask.
- Add the anhydrous and degassed solvent via syringe.
- Add the terminal alkyne (1.1-1.5 equiv.) to the reaction mixture.
- Thoroughly degas the reaction mixture by bubbling with an inert gas for 10-15 minutes.
- Heat the reaction to the desired temperature (typically 60-110 °C) and stir for the required time.

- Monitor the reaction progress by TLC or GC-MS.
- Once the reaction is complete, cool to room temperature and add water or a saturated aqueous solution of ammonium chloride to quench the reaction.
- Extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Visualizations

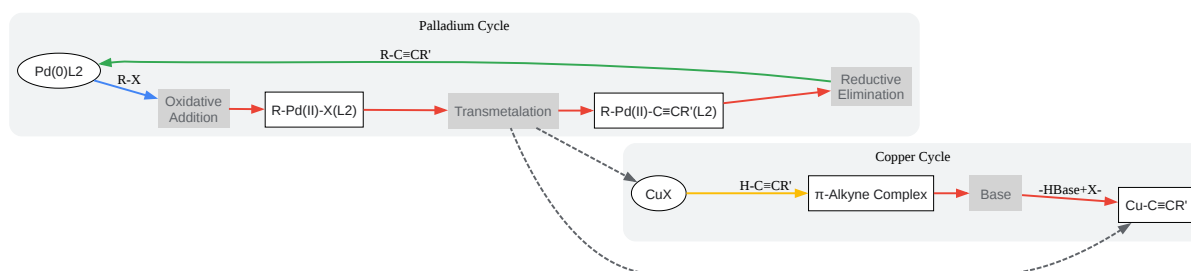
Experimental Workflow



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Caption: General experimental workflow for the Sonogashira coupling reaction.

Catalytic Cycle of Sonogashira Reaction (Copper-Co-catalyzed)



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Caption: Simplified catalytic cycles for the copper-co-catalyzed Sonogashira reaction.

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References

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